

# Tert-butyl 4-(4-aminophenyl)piperidine-1-carboxylate molecular weight and formula

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## Compound of Interest

Compound Name: *Tert-butyl 4-(4-aminophenyl)piperidine-1-carboxylate*

Cat. No.: *B129762*

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An In-depth Technical Guide to **Tert-butyl 4-(4-aminophenyl)piperidine-1-carboxylate**

This technical guide provides a comprehensive overview of the chemical and physical properties of **tert-butyl 4-(4-aminophenyl)piperidine-1-carboxylate**, along with detailed experimental protocols for its synthesis and analysis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Data Summary

The quantitative data for **tert-butyl 4-(4-aminophenyl)piperidine-1-carboxylate** is summarized in the table below for easy reference.

Identifier	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>24</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	276.37 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	tert-butyl 4-(4-aminophenyl)piperidine-1-carboxylate	<a href="#">[1]</a>
CAS Number	170011-57-1	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	1-Boc-4-(4-aminophenyl)piperidine, 4-(4-Aminophenyl)piperidine-1-carboxylic acid tert-butyl ester	<a href="#">[1]</a>

## Experimental Protocols

The following sections detail representative methodologies for the synthesis and analysis of **tert-butyl 4-(4-aminophenyl)piperidine-1-carboxylate**.

### Synthesis Protocol: Reductive Amination

A common route for the synthesis of this compound involves the reductive amination of 1-Boc-4-piperidone with aniline.

Materials:

- 1-Boc-4-piperidone
- Aniline
- Sodium triacetoxyborohydride (STAB)
- Dichloroethane (DCE)
- Sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Magnesium sulfate (MgSO<sub>4</sub>)

- Ethyl acetate
- Hexanes

Procedure:

- Dissolve 1-Boc-4-piperidone and aniline in dichloroethane.
- Add sodium triacetoxyborohydride to the solution in portions.
- Stir the reaction mixture at room temperature until the reaction is complete (monitored by TLC or LC-MS).
- Quench the reaction by adding a saturated solution of sodium bicarbonate.
- Separate the organic layer and extract the aqueous layer with ethyl acetate.
- Combine the organic layers, dry over magnesium sulfate, and filter.
- Concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography using a gradient of ethyl acetate in hexanes.

## Analytical Protocol: Purity and Identity Confirmation

The identity and purity of the synthesized **tert-butyl 4-(4-aminophenyl)piperidine-1-carboxylate** can be confirmed using the following analytical techniques.

Gas Chromatography-Mass Spectrometry (GC-MS):

- Column: HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
- Carrier Gas: Helium.
- Injector Temperature: 280°C.
- Oven Program: Start at 150°C, ramp to 280°C at 10°C/min, hold for 5 minutes.

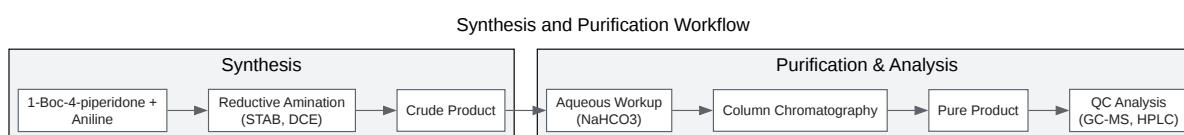
- MS Detector: Electron Ionization (EI) at 70 eV.

High-Performance Liquid Chromatography-Time of Flight Mass Spectrometry (HPLC-TOF):

- Column: C18 reverse-phase column (e.g., 50 mm x 2.1 mm, 1.8  $\mu$ m particle size).
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient: Start at 10% B, ramp to 95% B over 10 minutes, hold for 2 minutes, then return to initial conditions.
- Flow Rate: 0.4 mL/min.
- Ion Source: Electrospray Ionization (ESI), positive mode.

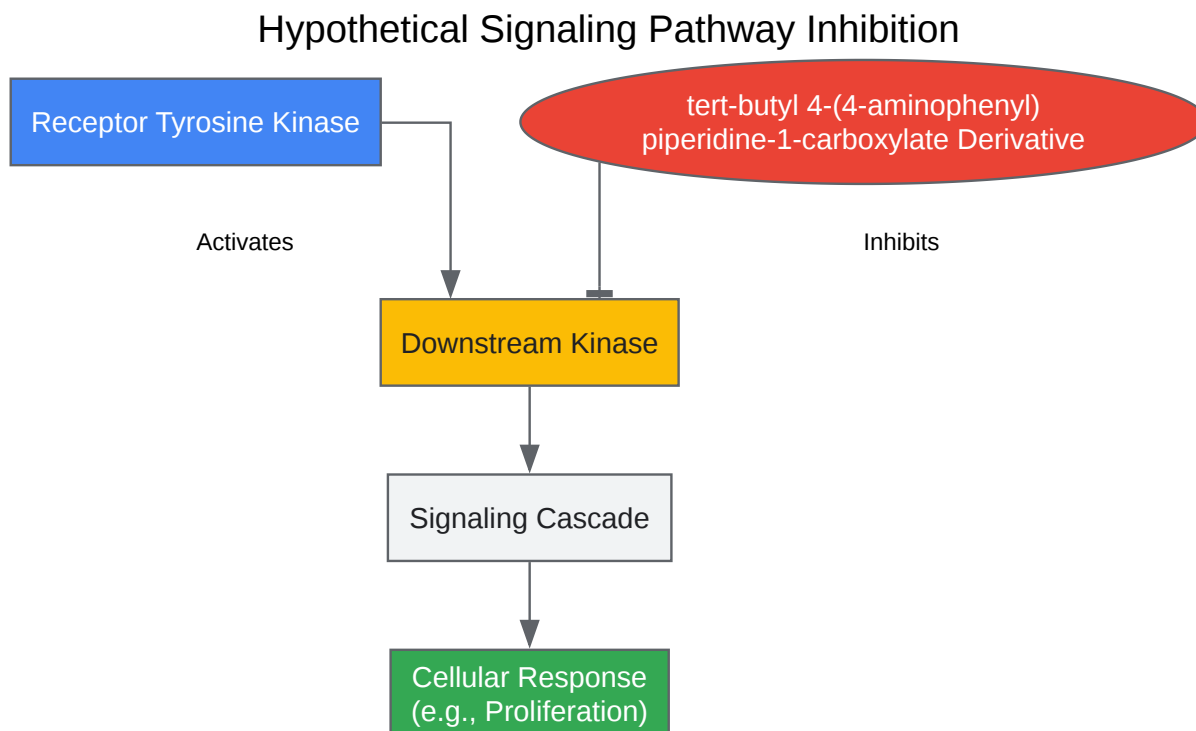
## Workflow and Pathway Visualizations

The following diagrams illustrate the synthesis workflow and a potential application in a signaling pathway context.



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Caption: Synthesis and Purification Workflow for **tert-butyl 4-(4-aminophenyl)piperidine-1-carboxylate**.



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Caption: Hypothetical role as a kinase inhibitor in a signaling pathway.

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## References

- 1. tert-Butyl 4-(4-aminophenyl)piperidine-1-carboxylate | C<sub>16</sub>H<sub>24</sub>N<sub>2</sub>O<sub>2</sub> | CID 21940085 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 170011-57-1|tert-Butyl 4-(4-aminophenyl)piperidine-1-carboxylate|BLD Pharm [bldpharm.com]
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